

haloxyfop maximum residue level MRL determination

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Compound Focus: Haloxyfop

CAS No.: 69806-34-4

Cat. No.: S569732

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Regulatory Context of Haloxyfop-P MRLs

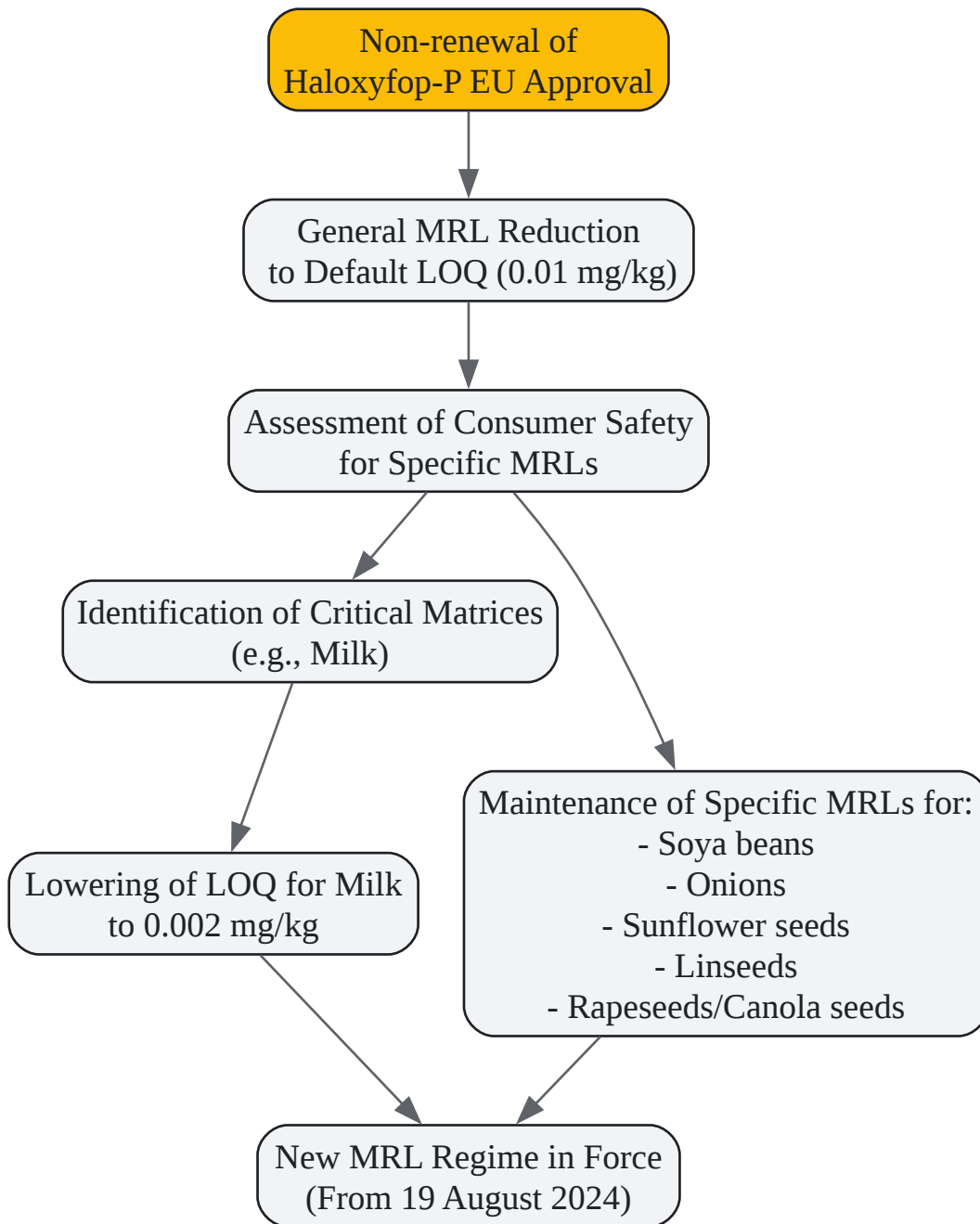
Haloxypop-P is a herbicide whose approval in the EU was not renewed, leading to a widespread reduction of its MRLs to the default **Limit of Quantification (LOQ)** for most commodities [1] [2]. However, specific MRLs are maintained for a few crops due to import tolerances or international Codex standards (CXLs) [3] [2].

The table below summarizes the key MRL changes as of 2024 in the EU, which serves as a stringent regulatory benchmark.

Commodity Category	Specific Commodities	MRL (mg/kg)	Legal Basis / Note
Commodities with Specific MRLs	Soya beans, Onions, Sunflower seeds	Specific MRLs maintained	Based on import tolerances or Codex MRLs (CXLs) [3] [2]
	Linseeds, Rapeseeds/Canola seeds	Specific MRLs maintained	Based on approved import tolerance requests [2]
Default MRLs (Reduced to LOQ)	Most plant and animal commodities (e.g., carrots, leeks,	0.01 mg/kg	Applies from 19 August 2024 [1] [2]

Commodity Category	Specific Commodities	MRL (mg/kg)	Legal Basis / Note
	beans, animal offals)		
	Commodities high in essential oils (e.g., some spices, coffee, tea)	0.05 mg/kg	Applies from 19 August 2024 [1]
Special Case: Milk	Milk from all animal species	0.002 mg/kg	New, stricter LOQ due to high contribution to consumer exposure [1] [2]

The following diagram illustrates the logical process behind the setting and review of **Haloxypop**-P MRLs.



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Analytical Protocol for Haloxyfop in Milk and Infant Formula

The new, very low MRL for milk (0.002 mg/kg) demands a highly sensitive and specific analytical method. The residue definition for compliance enforcement is the **sum of haloxyfop, its esters, salts, and**

conjugates, expressed as **haloxyfop** [1] [4]. A robust protocol based on liquid chromatography-tandem mass spectrometry (LC-MS/MS) is detailed below.

1. Principle The method involves releasing **haloxyfop** from its bound forms (esters, conjugates) via alkaline hydrolysis. The parent acid is then extracted, cleaned up, and quantified using LC-MS/MS [4].

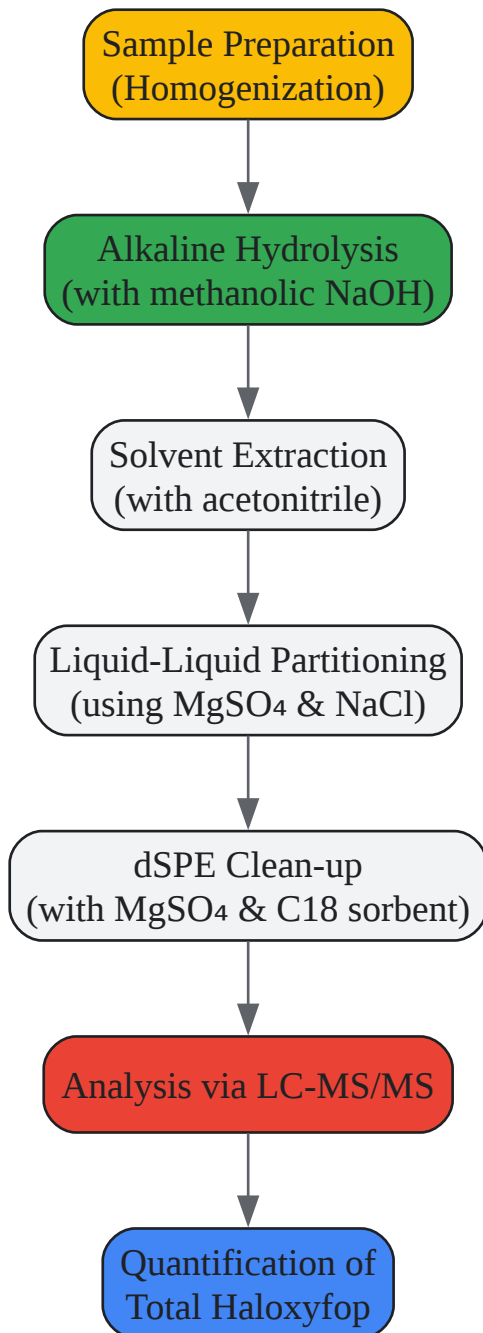
2. Reagents and Materials

- **Solvents:** Methanol, acetonitrile (HPLC grade).
- **Hydrolysis Solution:** Sodium hydroxide (NaOH) in methanol.
- **Salts for Partitioning:** Mixture of magnesium sulfate (MgSO_4) and sodium chloride (NaCl) at a 4:1 (w/w) ratio.
- **dSPE Clean-up Sorbents:** 150 mg MgSO_4 and 50 mg C18 (octadecyl) sorbent per 1 mL extract.
- **Standard Solutions:** **Haloxfyfop** (parent acid) and **haloxyfop**-methyl (as a model compound for bound forms).

3. Equipment

- Liquid chromatography-tandem mass spectrometry (LC-MS/MS) system.
- Analytical balance.
- Centrifuge.
- Vortex mixer.

4. Procedure The workflow for the determination of total **haloxyfop** is a multi-step process, visualized below.



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- **Alkaline Hydrolysis:** Weigh a homogenized sample (e.g., 2 g of infant formula powder or liquid milk) into a centrifuge tube. Add methanolic NaOH, vortex-mix thoroughly, and allow hydrolysis to proceed [4].
- **Extraction:** Add acetonitrile to the hydrolyzed sample and shake vigorously [4].
- **Liquid-Liquid Partitioning:** Add the MgSO₄/NaCl mixture to the tube. Immediate shaking and subsequent centrifugation will induce phase separation, forcing the analyte into the upper organic layer [4].

- **dSPE Clean-up:** Transfer an aliquot (e.g., 1 mL) of the extract to a tube containing the dSPE sorbents (MgSO₄ and C18). Vortex and centrifuge to remove residual water and co-extracted non-polar impurities [4].
- **LC-MS/MS Analysis:**
 - **Chromatography:** Use a reversed-phase C18 column with a mobile phase gradient of water and methanol (or acetonitrile), both modified with ammonium formate or acetic acid to enhance ionization [4].
 - **Mass Spectrometry:** Operate in negative electrospray ionization (ESI-) mode. Use Multiple Reaction Monitoring (MRM) for high specificity. Monitor the transition of the **haloxyfop** deprotonated molecular ion [M-H]⁻ to its characteristic product ion for quantification [4].

5. Method Validation This method was successfully validated in an inter-laboratory study. Key performance characteristics included [4]:

- **Accuracy (Mean Recovery):** 92.2% to 114% across infant formula and related ingredients.
- **Precision (RSD):** Repeatability, within-lab reproducibility, and inter-lab reproducibility relative standard deviations (RSDs) were all ≤14%.
- The method reliably identified and quantified total **haloxyfop** at the target level of 0.003 mg/kg in infant formula.

Key Considerations for Researchers

- **Matrix Complexity:** The described method has been validated for challenging matrices, including high-carbohydrate, high-protein, and high-fat ingredients. However, performance should be verified for new matrix types [4].
- **Ongoing Data Gaps:** EFSA notes that while EURLs indicate lower LOQs are achievable, the independent laboratory validation (ILV) for the enforcement method and a hydrolysis study for certain oilseeds were identified as unresolved data gaps in the EU assessment [5].
- **Global Regulatory Divergence:** Regulations are dynamic. Great Britain has also discontinued approval, with new default MRLs effective **December 19, 2025** [6]. New Zealand has also proposed new MRLs for **haloxyfop** in animal products [7]. It is critical to check the specific regulations of the target market.

I hope these detailed application notes and protocols provide a solid foundation for your work. Should you require further specifics on a particular methodological step or regulatory jurisdiction, please feel free to ask.

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